

An In-depth Technical Guide to the Physical Properties of 9-Phenylcarbazole-d13

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Compound of Interest

Compound Name: 9-Phenylcarbazole-d13

Cat. No.: B15558545

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **9-Phenylcarbazole-d13**. Intended for researchers, scientists, and professionals in drug development, this document compiles available data, outlines relevant experimental protocols for property determination, and illustrates a key application workflow.

Core Physical Properties

Quantitative data for **9-Phenylcarbazole-d13** is limited due to its specific nature as a deuterated internal standard. However, its physical properties are expected to be nearly identical to its non-deuterated counterpart, 9-Phenylcarbazole. The following table summarizes the available and inferred data.

Property	Value	Source/Comment
Chemical Name	9-Phenylcarbazole-d13	---
Synonyms	N-Phenylcarbazole-d13	---
Molecular Formula	C ₁₈ D ₁₃ N	[1]
Molecular Weight	256.38 g/mol	[1]
CAS Number	2847910-31-8	[1]
Appearance	White to almost white crystalline powder	Inferred from 9-Phenylcarbazole[2]
Melting Point	95-97 °C (for non-deuterated)	[3][4][5][6] Physical properties are very similar between isotopologues.
Boiling Point	415.3 ± 18.0 °C at 760 mmHg (for non-deuterated)	[4]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and likely soluble in other organic solvents like ethanol and dimethylformamide (DMF).[7]	---

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **9-Phenylcarbazole-d13** are not readily available in the literature. However, standard methodologies for organic compounds can be applied.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **9-Phenylcarbazole-d13** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, which typically consists of a heated block or an oil bath.
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Boiling Point Determination (Siwoloboff Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with the open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block, to ensure uniform heating.
- **Heating:** The apparatus is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is the boiling point. At this point, the vapor pressure of the liquid equals the atmospheric pressure.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

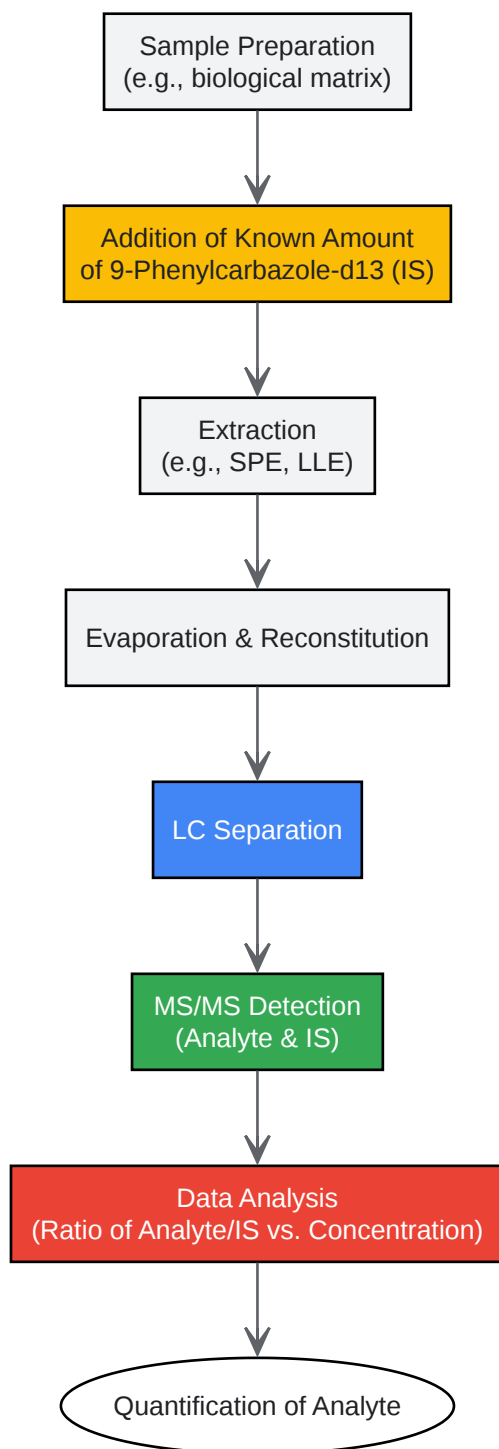
- **Sample Preparation:** A small, pre-weighed amount of **9-Phenylcarbazole-d13** (e.g., 1-5 mg) is placed in a small test tube or vial.
- **Solvent Addition:** A known volume of the solvent to be tested (e.g., 0.1 mL of DMSO) is added to the sample.
- **Mixing:** The mixture is agitated, for instance, by vortexing or sonication, to facilitate dissolution.
- **Observation:** The sample is visually inspected for the absence of solid particles. If the solid has completely dissolved, it is considered soluble in that solvent at that concentration. The process can be repeated with increasing amounts of solute to determine the approximate solubility limit.^{[7][14]}

Key Application: Internal Standard in Quantitative Analysis

9-Phenylcarbazole-d13 is primarily utilized as an internal standard in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][15]} The use of a deuterated internal standard is considered the gold standard in quantitative mass spectrometry as it closely mimics the behavior of the analyte, compensating for variations during sample preparation and analysis.^[3]

Experimental Workflow for LC-MS using a Deuterated Internal Standard

The following diagram illustrates a typical workflow for the use of **9-Phenylcarbazole-d13** as an internal standard in an LC-MS experiment.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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